

Application Notes and Protocols: Synthesis of Linear Alkylbenzene Sulfonates (LAS) from Nonylbenzene

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Compound of Interest

Compound Name: Nonylbenzene

Cat. No.: B091765

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Abstract

Linear alkylbenzene sulfonates (LAS) are a major class of anionic surfactants widely utilized in the detergent industry and various other industrial applications due to their excellent cleaning properties and biodegradability. This document provides a detailed protocol for the laboratory-scale synthesis of sodium **nonylbenzene** sulfonate, a representative LAS, starting from linear **nonylbenzene**. The synthesis is a two-step process involving the electrophilic aromatic sulfonation of **nonylbenzene** to produce **nonylbenzene** sulfonic acid (NBSA), followed by its neutralization with sodium hydroxide. This protocol covers the detailed methodology, reaction conditions, purification, and characterization of the final product.

Introduction

Linear alkylbenzene sulfonates consist of a hydrophilic sulfonate head group and a hydrophobic alkylbenzene tail. This amphiphilic structure imparts the surfactant properties that make them effective cleaning agents. The industrial production of LAS typically involves the sulfonation of linear alkylbenzenes (LABs) with sulfur trioxide. The subsequent neutralization of the resulting sulfonic acid yields the LAS salt.

The length of the alkyl chain can be varied to fine-tune the surfactant's properties.

Nonylbenzene, a C₉ alkylbenzene, is a common precursor for a specific type of LAS. The sulfonation of the aromatic ring is a classic example of an electrophilic aromatic substitution reaction, where an electrophile (such as SO₃ or ⁺SO₃H) attacks the electron-rich benzene ring. The position of the sulfonate group on the ring can vary, leading to a mixture of isomers.

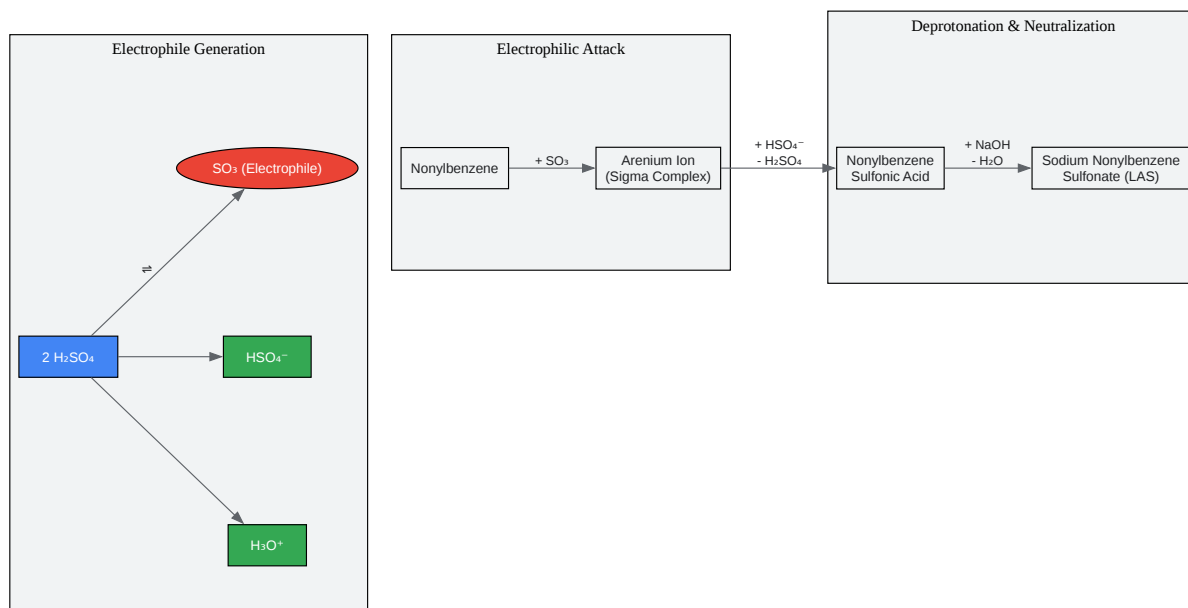
These application notes provide a comprehensive laboratory procedure for synthesizing and characterizing sodium **nonylbenzene** sulfonate, offering a foundational method for researchers in surfactant science and related fields.

Reaction Scheme and Mechanism

The overall synthesis proceeds in two main steps:

- Sulfonation: **Nonylbenzene** is reacted with a sulfonating agent (e.g., concentrated sulfuric acid) to form **nonylbenzene** sulfonic acid.
- Neutralization: The **nonylbenzene** sulfonic acid is then neutralized with a base (e.g., sodium hydroxide) to produce the final product, sodium **nonylbenzene** sulfonate.

The sulfonation step follows an electrophilic aromatic substitution mechanism. Concentrated sulfuric acid generates the electrophile, sulfur trioxide (SO₃), which is then attacked by the π-electrons of the benzene ring.



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Figure 1: General mechanism for the electrophilic aromatic sulfonation of **nonylbenzene** and subsequent neutralization.

Experimental Protocols

Disclaimer: The following protocol is adapted from the established synthesis of sodium dodecylbenzene sulfonate and is expected to yield the desired **nonylbenzene** analog. Researchers should perform appropriate optimizations.

Materials and Equipment

- Reagents:
 - Linear **Nonylbenzene** ($\text{C}_{15}\text{H}_{24}$, $\geq 98\%$)
 - Concentrated Sulfuric Acid (H_2SO_4 , 98%)
 - Sodium Hydroxide (NaOH , $\geq 98\%$)

- Deionized Water
- Ice
- Equipment:
 - 250 mL four-necked round-bottom flask
 - Mechanical stirrer
 - Thermometer
 - Dropping funnel
 - Reflux condenser
 - Heating mantle
 - Ice bath
 - Separatory funnel
 - pH meter or pH paper
 - Standard laboratory glassware

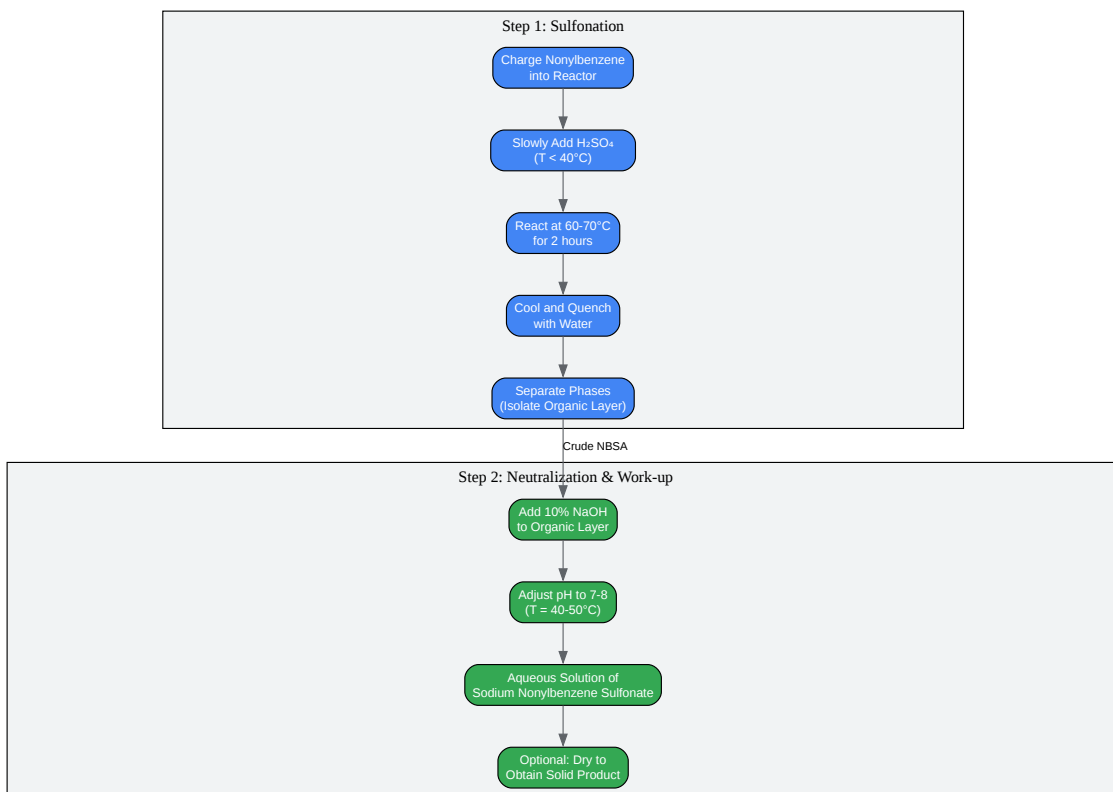
Protocol 1: Sulfonation of Nonylbenzene

- Reaction Setup: Assemble the four-necked flask with the mechanical stirrer, thermometer, dropping funnel, and reflux condenser.
- Initial Charge: Add 0.1 mol of linear **nonylbenzene** to the flask.
- Sulfonating Agent Addition: While stirring, slowly add 0.15 mol of 98% sulfuric acid from the dropping funnel. Maintain the reaction temperature below 40°C using an ice bath as needed, as the reaction is exothermic.
- Reaction: After the addition is complete, raise the temperature to 60-70°C and maintain it for 2 hours with continuous stirring.

- **Cooling and Quenching:** Cool the reaction mixture to 40-50°C. Slowly and carefully add approximately 15 mL of deionized water.
- **Phase Separation:** Transfer the mixture to a separatory funnel and allow it to stand. The mixture will separate into two layers.
- **Isolation:** Separate the lower aqueous layer (containing excess sulfuric acid) and retain the upper organic layer, which is the crude **nonylbenzene** sulfonic acid.

Protocol 2: Neutralization to Sodium Nonylbenzene Sulfonate

- **Base Preparation:** Prepare a 10% (w/v) sodium hydroxide solution in deionized water.
- **Neutralization:** In a beaker equipped with a stirrer, slowly add the 10% NaOH solution to the crude **nonylbenzene** sulfonic acid from the previous step. Monitor the pH continuously.
- **pH Adjustment:** Continue adding the NaOH solution until the pH of the mixture reaches 7-8. Control the temperature, keeping it between 40-50°C.
- **Product Isolation:** The resulting solution contains the sodium **nonylbenzene** sulfonate product. It can be used as an aqueous solution or dried to obtain a solid powder, depending on the application.



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Figure 2: Experimental workflow for the synthesis of sodium **nonylbenzene** sulfonate.

Quantitative Data

The following table summarizes key quantitative parameters for the synthesis. Yields are based on typical results for similar sulfonation reactions.[1]

Parameter	Value / Range	Notes
Reactants		
Nonylbenzene	1.0 mol equivalent	Starting material
Sulfuric Acid (98%)	1.5 mol equivalent	Sulfonating agent
Sodium Hydroxide	As required	For neutralization to pH 7-8
Reaction Conditions		
Sulfonation Temperature	60 - 70 °C	
Sulfonation Time	2 hours	
Neutralization Temp.	40 - 50 °C	
Product		
Theoretical Yield	~306.4 g/mol (Sodium Salt)	Based on 1 mol Nonylbenzene
Typical Yield	> 90%	High conversion is expected.
Appearance	Yellowish powder/paste	Depending on purity

Characterization

The structure and purity of the final product, sodium **nonylbenzene** sulfonate, can be confirmed using standard analytical techniques.

- Fourier-Transform Infrared (FT-IR) Spectroscopy:
 - S=O stretching (asymmetric): $\sim 1180\text{ cm}^{-1}$
 - S=O stretching (symmetric): $\sim 1040\text{ cm}^{-1}$
 - S-O stretching: $\sim 1010\text{ cm}^{-1}$
 - Aromatic C-H stretching: $\sim 3000\text{-}3100\text{ cm}^{-1}$
 - Aliphatic C-H stretching: $\sim 2850\text{-}2960\text{ cm}^{-1}$

- Aromatic C=C bending: ~ 1600 and 1450 cm^{-1}
- ^1H Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy:
 - Aromatic Protons: δ 7.0-8.0 ppm (multiplets)
 - Alkyl Chain Protons (adjacent to ring): δ 2.5-2.7 ppm (triplet)
 - Alkyl Chain Protons (main chain): δ 1.2-1.6 ppm (multiplets)
 - Terminal Methyl Group: δ 0.8-0.9 ppm (triplet)
- Acid-Base Titration: The concentration of the active sulfonic acid intermediate can be determined by titration with a standardized base before the final neutralization step.

Applications

Linear alkylbenzene sulfonates are among the most widely used synthetic surfactants. Their primary applications include:

- Household Detergents: A key ingredient in laundry powders, laundry liquids, and dishwashing liquids.
- Industrial & Institutional Cleaners: Used in formulations for hard surface cleaning and degreasing.
- Emulsion Polymerization: Acts as an emulsifier in the production of various polymers.
- Agrochemicals: Used as a wetting and dispersing agent in pesticide formulations.

The synthesized sodium **nonylbenzene** sulfonate is suitable for performance testing in these and other applications requiring a versatile anionic surfactant.

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References

- 1. researchgate.net [researchgate.net]
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